

Technical Support Center: Lipoic Acid Amide (Lipoamide) Solubility & Formulation Guide

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Compound of Interest

Compound Name: *thioctic acid amide*

CAS No.: 165171-77-7

Cat. No.: B1170967

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Status: Active Last Updated: February 7, 2026 Topic: In Vitro Solubility & Stability Optimization for Lipoic Acid Amide Ticket ID: LAA-SOL-001

Executive Summary & Molecule Profile

Lipoic Acid Amide (Lipoamide) is the neutral amide derivative of

-lipoic acid. Unlike its parent compound, which can be ionized to improve solubility in basic buffers, lipoamide lacks an ionizable carboxyl group at physiological pH. This structural difference significantly increases its lipophilicity (LogP ~2.1–2.5), making "crash-out" precipitation a primary failure mode in aqueous cell culture media.

This guide addresses the critical thermodynamic instability of lipoamide when transitioning from organic stock solutions to aqueous biological buffers.

Property	Specification	Critical Note
CAS Number	940-69-2	Distinct from -Lipoic Acid (1077-28-7).[1]
DMSO Solubility	~100 mM (20 mg/mL)	Recommended Stock Solvent. Hygroscopic DMSO reduces solubility over time.
Ethanol Solubility	~20 mM (4 mg/mL)	Lower capacity; use only if DMSO is contraindicated.
Aqueous Solubility	< 0.25 mg/mL	Insoluble in pure water/PBS without co-solvents.
Stability	Sensitive to Oxidation	The dithiol ring is prone to oxidation; protect from light/air.

Troubleshooting Guides (Q&A Format)

Category A: Precipitation & "Crash-Out"[2]

Q: Why does a white cloud form immediately when I add the DMSO stock to my cell culture media? A: You are experiencing Solvent Shock Precipitation. When a highly concentrated hydrophobic stock (DMSO) hits a hydrophilic environment (media) too rapidly, the local concentration of lipoamide exceeds its aqueous solubility limit before mixing can occur.

- The Fix: Do not add 100% DMSO stock directly to the well. Create a 10x or 100x intermediate working solution in media or PBS while vortexing, then add this to the cells.
- Critical Threshold: Keep the final DMSO concentration 0.1% (v/v) for sensitive lines, but lipoamide solubility usually limits the final compound concentration to <100 M in standard media [1].

Q: My media looks clear, but my cell viability data is highly variable (large standard deviations).

A: This suggests Micellar Aggregation or Micro-Precipitation. Lipoamide may form invisible

micro-crystals or micelles at concentrations >50

M in serum-free media. These aggregates settle on cells, causing physical stress (false toxicity) or becoming unavailable for uptake (false negative).

- Diagnostic: Inspect wells under 20x phase-contrast microscopy. Look for small, refractive "sand-like" particles between cells.
- The Fix: Switch to the Enhanced Solubility Protocol (Section 3) using SBE-
-Cyclodextrin or PEG co-solvents.

Category B: Stability & Handling[3][4]

Q: Can I store the diluted working solution at 4°C for use later in the week? A:No. Lipoamide is thermodynamically unstable in aqueous solution. It will slowly recrystallize (Ostwald ripening) and the dithiol ring is susceptible to oxidation into polymers or sulfoxides in oxygenated media [2].

- Rule: Prepare working solutions fresh immediately before use. Discard any unused aqueous dilutions.

Validated Formulation Protocols

Protocol A: Standard Direct Dilution (For Low Concentrations < 50 M)

Best for: Routine screening where high concentrations are not required.

- Stock Prep: Dissolve Lipoamide powder in anhydrous DMSO to 50 mM.
 - Tip: Sonicate for 30 seconds to ensure complete dissolution.
- Intermediate Step: Prepare a 500

M intermediate by diluting the stock 1:100 into sterile PBS (pre-warmed to 37°C). Vortex immediately.

- Final Dosing: Add the intermediate solution to cell media to achieve the desired final concentration (e.g., 10–50

M).

Protocol B: Enhanced Solubility System (For High Concentrations > 50 M)

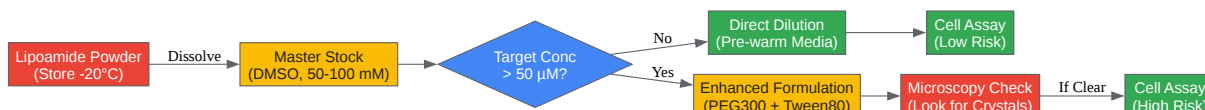
Best for: High-dose toxicity studies or animal model dose prep. Uses co-solvents to prevent precipitation.

Formulation Matrix: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline [3].[2]

- Step 1 (Solvent): Dissolve Lipoamide in DMSO to 24 mg/mL (~115 mM).
- Step 2 (Co-solvent 1): Add PEG300 to the DMSO solution. Vortex until clear.
- Step 3 (Surfactant): Add Tween-80.[2] Vortex gently (avoid foaming).
- Step 4 (Aqueous): Slowly add warm Saline or PBS to volume.
 - Result: A clear, stable micro-emulsion suitable for spiking into media.

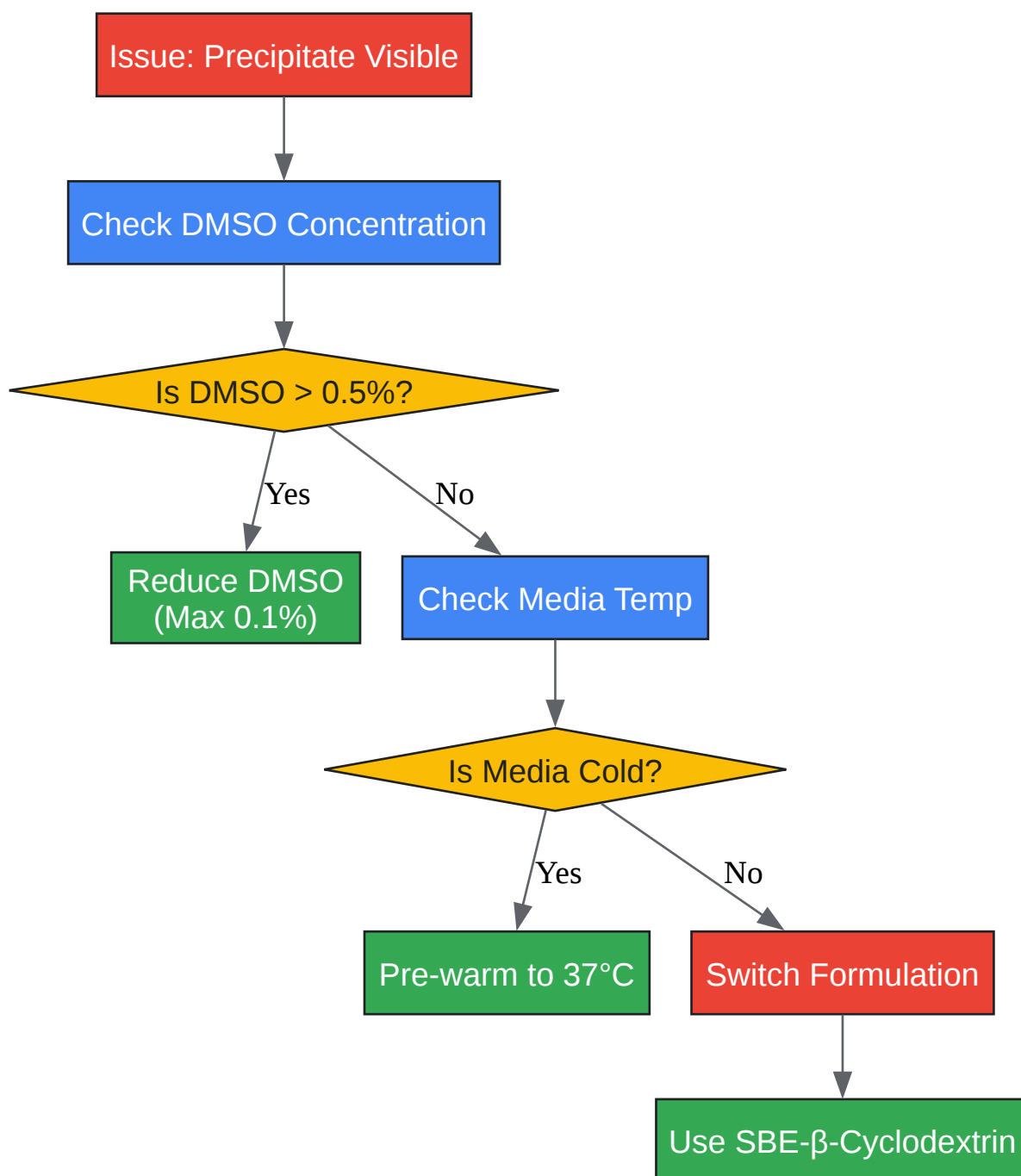
Decision Logic & Workflow Visualization

The following diagrams illustrate the correct workflow to avoid experimental artifacts.



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Figure 1: Workflow for preparing Lipoamide solutions based on target concentration.



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Figure 2: Troubleshooting logic for visible precipitation events.

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